

1-Amino-4-methylpiperazine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Amino-4-methylpiperazine

Cat. No.: B1216902

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Amino-4-methylpiperazine** (CAS No. 6928-85-4). The information is intended to guide laboratory personnel in the safe use of this compound and to provide a framework for establishing robust safety protocols.

Hazard Identification and Classification

1-Amino-4-methylpiperazine is classified as a hazardous chemical. It is a combustible liquid that causes skin and serious eye irritation.[1][2] In some classifications, it is also considered harmful if swallowed, in contact with skin, or inhaled, and may cause respiratory irritation.[3]

Signal Word: Warning[1][2]

Hazard Statements:

- Combustible liquid[1][2]
- Causes skin irritation[1][2]
- Causes serious eye irritation[1][2]
- Harmful if swallowed[3]

- Harmful in contact with skin[3]
- Harmful if inhaled[3]
- May cause respiratory irritation[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Amino-4-methylpiperazine** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **1-Amino-4-methylpiperazine**

Property	Value	Reference
CAS Number	6928-85-4	[1][2]
Molecular Formula	C5H13N3	[2]
Molecular Weight	115.18 g/mol	[3]
Appearance	Colorless to light yellow liquid	[2][4]
Odor	No information available / Fishy	[2][4]
Boiling Point	172-175 °C	[5]
Flash Point	63 °C (145.4 °F) - closed cup	[5]
Density	0.957 g/mL at 25 °C	[5]
Solubility in Water	Soluble/Miscible	[4][5]
Refractive Index	n20/D 1.485	[5]
Stability	Stable under normal conditions. Sensitive to light and air.	[2][4]

Toxicological Data

Comprehensive quantitative toxicological data, such as specific LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values for **1-Amino-4-methylpiperazine**, are not readily available in publicly accessible databases and safety data sheets.[\[1\]](#) However, the available hazard classifications indicate a potential for acute toxicity.

Table 2: Summary of Toxicological Hazards

Endpoint	Classification/Effect	Reference
Acute Oral Toxicity	Harmful if swallowed (Category 4)	[3]
Acute Dermal Toxicity	Harmful in contact with skin (Category 4)	[3]
Acute Inhalation Toxicity	Harmful if inhaled (Category 4)	[3]
Skin Corrosion/Irritation	Causes skin irritation (Category 2)	[1] [2]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2)	[1] [2]
Respiratory or Skin Sensitization	No information available	[1]
Carcinogenicity	No components listed as a carcinogen	[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	[3]

Experimental Protocols for Safety Assessment

The following sections outline the methodologies for key experiments used to determine the safety profile of chemicals like **1-Amino-4-methylpiperazine**.

Flash Point Determination (ASTM D93)

The flash point of **1-Amino-4-methylpiperazine** is determined using the Pensky-Martens closed-cup method as described in ASTM D93.[\[4\]](#)

Methodology:

- A brass test cup is filled with the sample to a specified level.
- The sample is heated and stirred at a controlled rate.
- An ignition source is periodically directed into the cup.
- The flash point is the lowest temperature at which the vapors above the liquid ignite upon application of the ignition source.

Skin Irritation Testing (OECD Test Guideline 439)

The potential for skin irritation is assessed using an in vitro reconstructed human epidermis (RhE) test method, following OECD Test Guideline 439. This method avoids the use of live animals.

Methodology:

- A commercially available RhE tissue is equilibrated in a culture medium.
- A small amount of the test substance is applied directly to the surface of the tissue.
- After a defined exposure period, the tissue is rinsed and incubated.
- Tissue viability is then measured using a colorimetric assay (e.g., MTT assay). A significant reduction in cell viability compared to a negative control indicates that the substance is an irritant.

Eye Irritation Testing (OECD Test Guideline 405)

The potential for eye irritation is evaluated based on OECD Test Guideline 405. While this guideline has historically involved in vivo testing with animals, a weight-of-the-evidence approach is now strongly recommended, prioritizing in vitro and ex vivo methods.

Methodology (In Vivo - if required):

- Following the administration of an analgesic and topical anesthetic, a single dose of the substance is applied to the conjunctival sac of one eye of an animal (the other eye serves as a control).
- The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of irritation, including redness, swelling, and discharge in the conjunctiva, and opacity and other effects on the cornea and iris.
- The severity of the lesions is scored to determine the level of irritation.

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe vapors or mists.
- Keep away from heat, sparks, and open flames.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- Store under an inert atmosphere.[\[1\]](#)
- Protect from light and air.[\[2\]](#)[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure.

Table 3: Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Provides a barrier against direct skin contact.
Body Protection	Flame-retardant and chemical-resistant lab coat or apron.	Prevents contamination of personal clothing and protects against splashes.
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge when working outside a fume hood or if vapors are generated.	Protects against inhalation of harmful vapors.

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

In case of:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[1][2]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops or persists.[1][2]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[2]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.[1][2]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

- Small Spills:
 - Ensure adequate ventilation.
 - Remove all sources of ignition.[\[1\]](#)
 - Wear appropriate personal protective equipment.
 - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.[\[1\]](#)
- Large Spills:
 - Evacuate the area immediately.
 - Contact emergency services and your institution's environmental health and safety department.
 - Prevent the spill from entering drains or waterways.

Fire-Fighting Measures

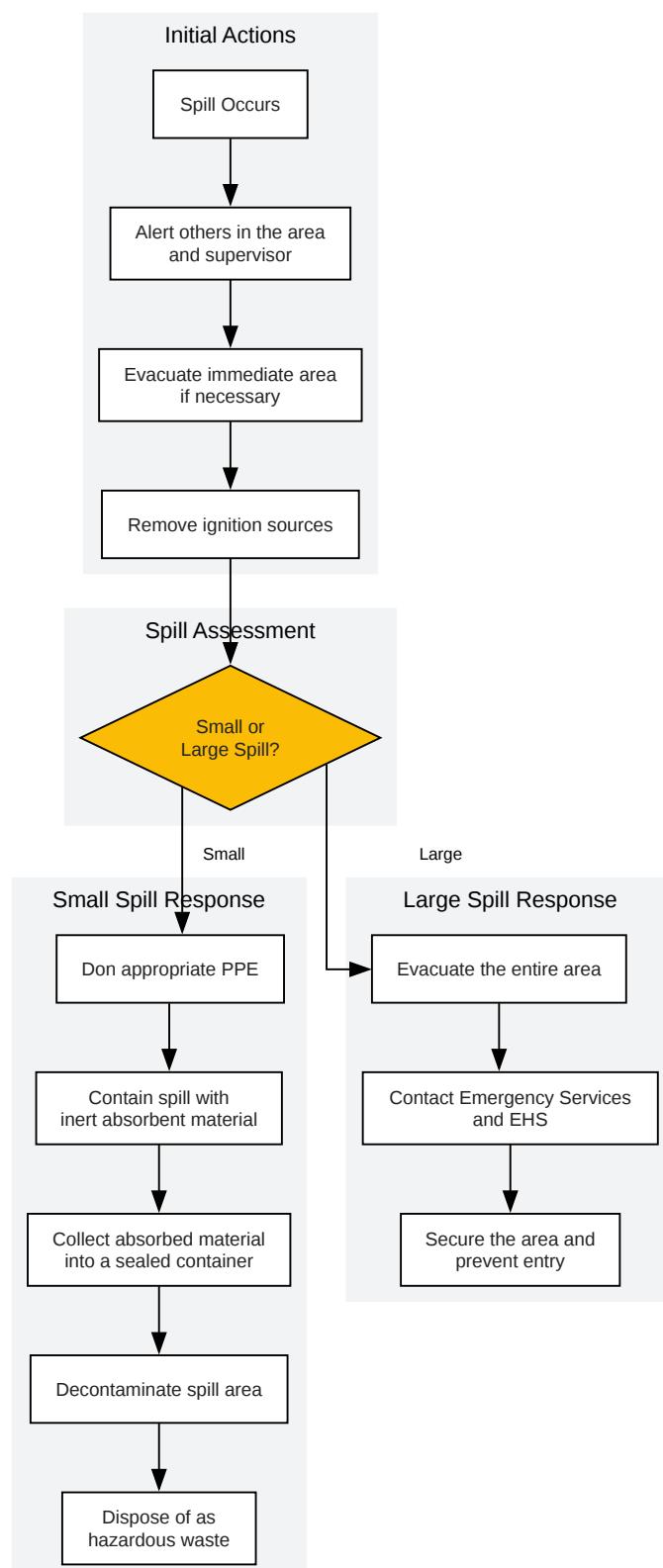
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)
- Unsuitable Extinguishing Media: No information available.
- Specific Hazards: Combustible liquid. In a fire, irritating and toxic gases such as nitrogen oxides and carbon oxides may be produced.[\[1\]](#) Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Disposal Considerations

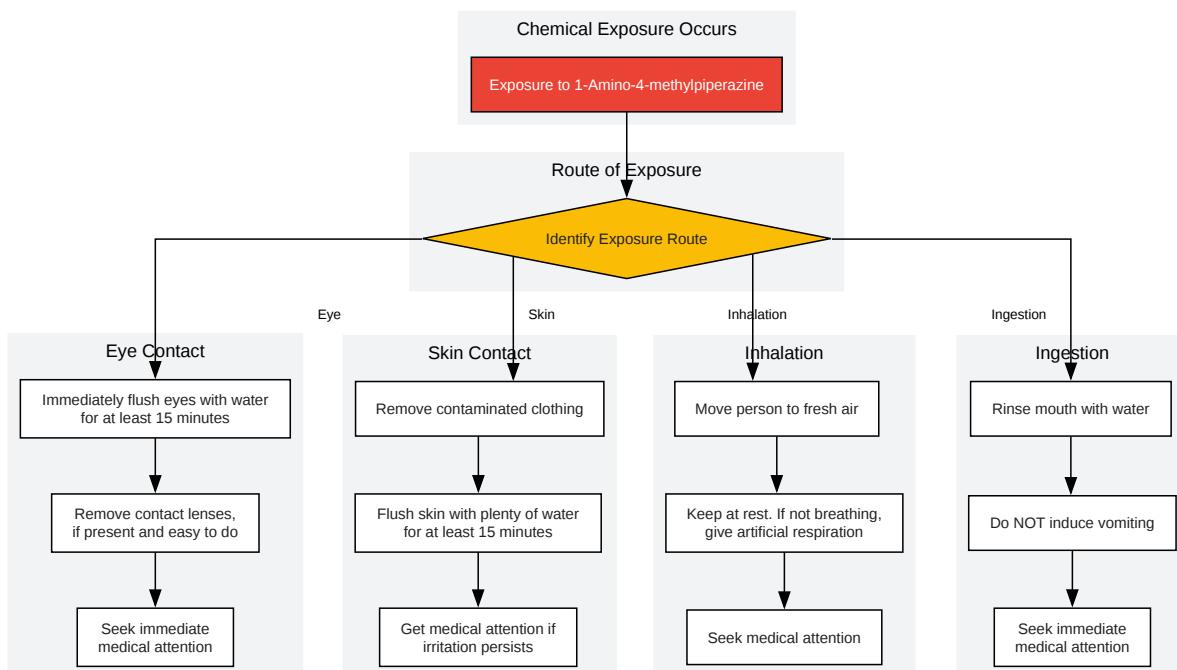
Dispose of **1-Amino-4-methylpiperazine** and any contaminated materials in accordance with local, state, and federal regulations. Do not allow it to enter the environment.[\[1\]](#)

Visual Workflow Guides

The following diagrams illustrate key safety workflows.

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Spill Response Workflow



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First Aid Procedures

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